

# 2-Methyl-2-propyl-1,3-propanediol chemical structure and isomers

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Compound of Interest

Compound Name: 2-Methyl-2-propyl-1,3-propanediol

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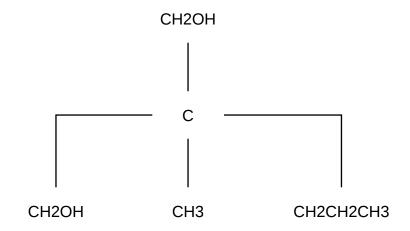
### **Chemical Structure and Identification**

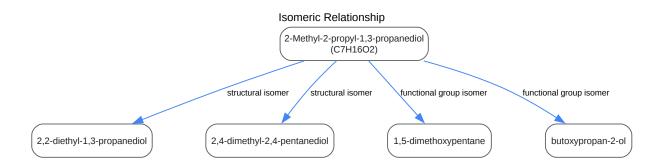
**2-Methyl-2-propyl-1,3-propanediol**, with the CAS number 78-26-2, is an alkyl diol.[1][2][3] Its structure features a propane backbone with two primary hydroxyl (-OH) groups at positions 1 and 3. The central carbon atom (position 2) is substituted with both a methyl (-CH3) and a propyl (-CH2CH2CH3) group. This bifunctional and branched nature makes it a versatile building block in organic synthesis.[4]

The IUPAC name for this compound is 2-methyl-2-propylpropane-1,3-diol.[2] It is also known by synonyms such as 2,2-Bis(hydroxymethyl)pentane and 2,2-Dimethylolpentane.[2][5]



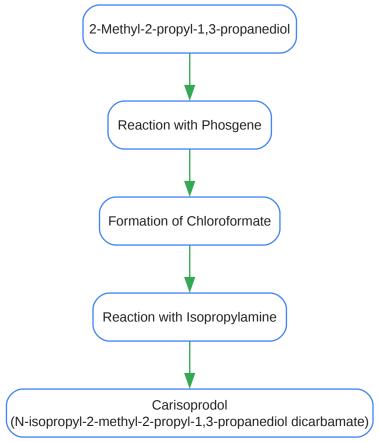
#### Chemical Structure of 2-Methyl-2-propyl-1,3-propanediol







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## References

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